

Application Notes and Protocols: (R)-Phe-A110/B319

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Compound of Interest

Compound Name: (R)-Phe-A110/B319

Cat. No.: B15560694

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I. Introduction

(R)-Phe-A110/B319 is a research compound requiring careful handling and storage to ensure its stability and integrity for accurate experimental results. This document provides detailed guidelines for researchers, scientists, and drug development professionals on the proper procedures for handling, storing, and working with this compound. The information is compiled from available safety data sheets and chemical properties of similar compounds.

II. Compound Properties

A summary of the known physical and chemical properties is presented in Table 1. This data is essential for understanding the compound's behavior under various experimental conditions.

Table 1: Physical and Chemical Properties of **(R)-Phe-A110/B319** and Structurally Similar Compounds

Property	Value	Source
Appearance	White to off-white powder/solid	[1][2][3]
Odor	Odorless to slight	[1][2][3]
Molecular Formula	C9H11NO2	[1]
Molecular Weight	165.19 g/mol	[1][4]
Melting Point	240 - 275 °C (464 - 527 °F)	[1][2][3]
Solubility	Soluble in water	[1]
Stability	Stable under normal and recommended storage conditions.	[1][2][5]
Incompatible Materials	Strong oxidizing agents, strong acids.	[1][5]
Hazardous Decomposition	Oxides of carbon (CO, CO2) and nitrogen (NOx).	[1][2][5]

III. Handling and Storage Protocols

Proper handling and storage are critical to maintain the quality of **(R)-Phe-A110/B319**.

1. Storage

- **Short-term Storage:** For immediate use, store the compound in a tightly sealed container in a dry, cool, and well-ventilated place.[1][3]
- **Long-term Storage:** For long-term storage, it is recommended to keep the container tightly closed and dry in a well-ventilated area.[5] Specific temperature recommendations, such as 2-8°C, should be followed if provided by the supplier.[6]

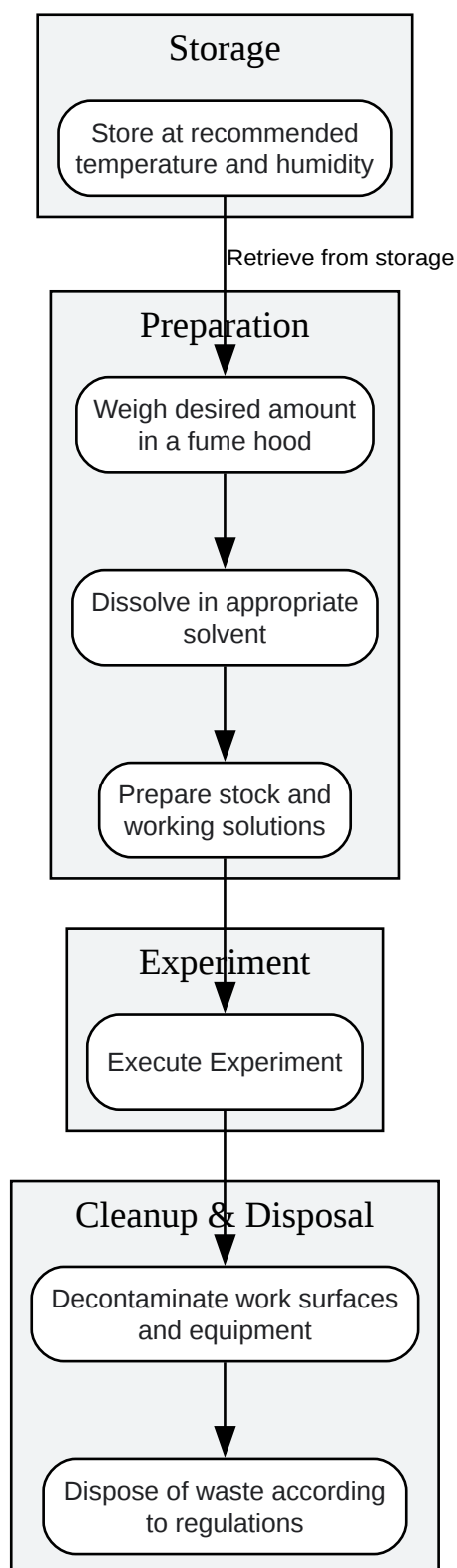
2. Handling

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, gloves, and a lab coat, to prevent skin and eye contact.[1]

- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols.[\[5\]](#)
- Dust Formation: Avoid creating dust.[\[1\]](#)[\[5\]](#) If dust is generated, use appropriate exhaust ventilation.[\[5\]](#)
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#) Remove and wash contaminated clothing before reuse.[\[2\]](#)

IV. Experimental Workflow

The following diagram illustrates a general workflow for handling and preparing **(R)-Phe-A110/B319** for an experiment.



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Fig. 1: General experimental workflow for **(R)-Phe-A110/B319**.

V. Safety Precautions

A thorough understanding of the potential hazards is crucial for safe handling.

1. Hazard Identification

- May be harmful if inhaled and may cause respiratory tract irritation.[\[5\]](#)
- Causes skin and serious eye irritation.

2. First Aid Measures

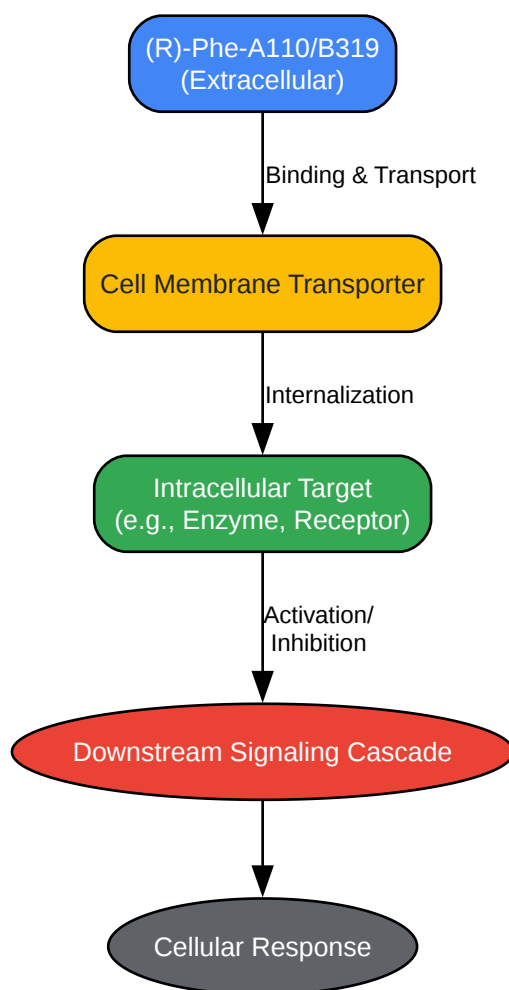
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen.[\[5\]](#)
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water.[\[2\]](#)
[\[5\]](#)
- Eye Contact: Flush eyes with water as a precaution for at least 15 minutes.[\[2\]](#)[\[5\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.
[\[2\]](#)[\[5\]](#)

3. Spill and Disposal Procedures

- Small Spills: For small spills, sweep up the material and place it in a suitable container for disposal.[\[5\]](#)
- Large Spills: For large spills, prevent the product from entering drains. Sweep up and shovel into suitable containers for disposal.[\[5\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

VI. Signaling Pathway Interaction (Hypothetical)

While the specific signaling pathway for **(R)-Phe-A110/B319** is not detailed in the provided search results, many phenylalanine derivatives interact with amino acid transport systems and metabolic pathways. The following diagram illustrates a hypothetical interaction with a generic cell signaling pathway.



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Fig. 2: Hypothetical signaling pathway for **(R)-Phe-A110/B319**.

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